

"conformational analysis of 1,2-bis(cyclohexen-3-yl)ethane"

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Compound of Interest

Compound Name: 3,3'-(1,2-EthanediyI)biscyclohexene

CAS No.: 71617-23-7

Cat. No.: B12669250

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Executive Summary

This guide provides a rigorous framework for the conformational analysis of 1,2-bis(cyclohexen-3-yl)ethane. Unlike simple cyclohexane derivatives, this molecule presents a complex stereoelectronic landscape defined by the interplay of allylic strain (A1,3), half-chair ring dynamics, and acyclic linker rotation.

For researchers in polymer synthesis or drug discovery, understanding these dynamics is critical. The spatial arrangement of the alkene moieties dictates reactivity in cross-linking (e.g., thiol-ene click chemistry) and binding affinity in pharmacophores. This document outlines the theoretical basis, computational workflows, and experimental validation protocols required to resolve the global energy minima of this system.

Structural Deconstruction & Stereochemistry

Before initiating conformational search algorithms, one must define the stereochemical boundary conditions. The molecule consists of two cyclohexene rings connected at their C3 (allylic) positions by a two-carbon ethane linker.

1.1 The Stereoisomeric Landscape

The C3 carbons on both rings are chiral centers. Consequently, the bulk sample exists as a mixture of diastereomers unless stereoselectively synthesized.

Isomer Type	Configuration	Symmetry	Conformational Implications
Meso		(in anti)	Often the thermodynamic global minimum due to symmetry-allowed packing and cancellation of dipole moments in the anti conformation.
Chiral (Racemic)	/		The two rings interact differently in gauche conformations compared to the meso form; often exhibits distinct NMR shifts in chiral media.

1.2 The Cyclohexene Half-Chair

Unlike cyclohexane (chair), the cyclohexene ring adopts a half-chair conformation to satisfy the planarity of the

double bond.

- Energy Barrier: Ring inversion (half-chair

boat

half-chair) has a barrier of

5.3 kcal/mol, significantly lower than cyclohexane (

10.8 kcal/mol).

- Substituent Preference: The ethane linker at C3 will preferentially adopt the pseudo-equatorial (

) position to minimize 1,3-diaxial-like repulsion with the axial proton at C5. However, A1,3 allylic strain (interaction with the vinylic proton at C2) can destabilize the

conformer if the linker conformation brings bulky groups into the plane of the double bond.

The Ethane Linker Dynamics

The central ethane bond (

) acts as the pivot point for the two rings. Its behavior is modeled on the butane diagram but modified by the massive steric bulk of the cyclohexenyl rings.

2.1 Rotational States

- Anti (

): The two rings are farthest apart. This is the global minimum for the meso isomer, placing both rings in pseudo-equatorial orientations.

- Gauche (

): Brings the rings into proximity. While sterically disfavored (

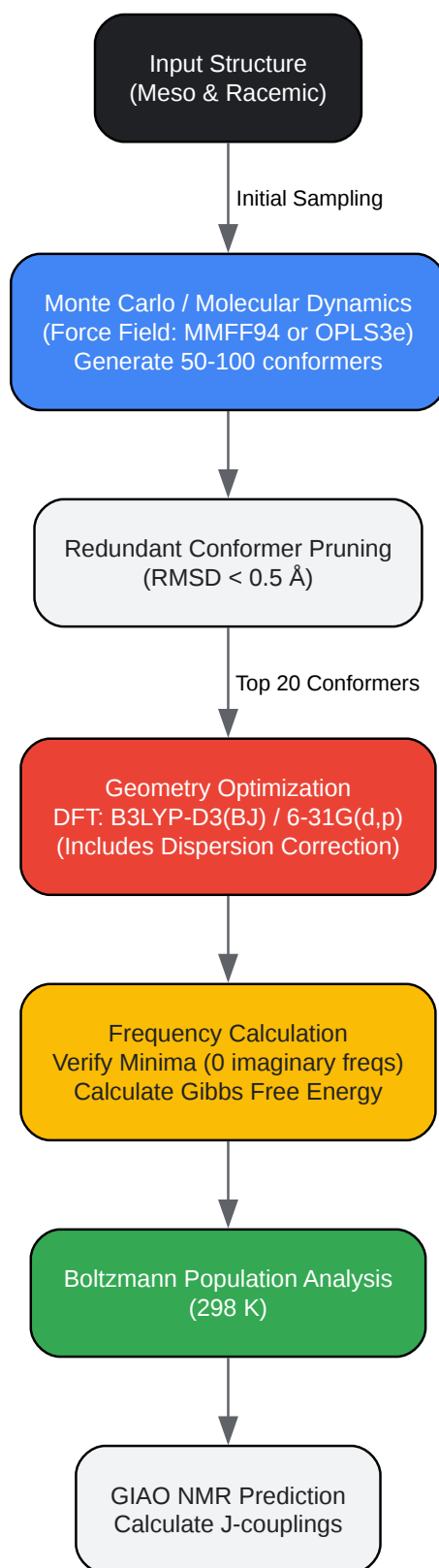
kcal/mol penalty per gauche interaction in simple alkanes), weak attractive dispersion forces (London interactions) between the

-systems of the two rings can stabilize this form in specific solvents.

Computational Workflow (DFT & Molecular Mechanics)

To solve the conformational ensemble, a "brute force" approach is inefficient. Use the following hierarchical filter.

3.1 Diagram: Hierarchical Conformational Search



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Caption: Hierarchical workflow for resolving conformational minima, moving from low-cost molecular mechanics to high-level DFT with dispersion corrections.

3.2 Protocol Notes

- Dispersion is Non-Negotiable: You must use a functional with dispersion corrections (e.g., B3LYP-D3(BJ) or B97X-D) because the interaction between the two alkene -clouds in the gauche conformation is driven by dispersion. Standard B3LYP will incorrectly penalize the gauche form.
- Solvent Models: Use IEFPCM or SMD (Solvation Model based on Density) corresponding to your NMR solvent (usually) during the optimization step, as polarity affects the gauche/anti ratio.

Experimental Validation: NMR Spectroscopy

Computational models must be validated against physical observables. The primary tool is NMR, specifically analyzing the vicinal coupling constants () of the linker and the ring protons.

4.1 The Karplus Analysis

The coupling constant

depends on the dihedral angle () between protons.

Proton Relationship	Dihedral Angle ()	Expected (Hz)	Structural Indicator
Linker () Anti			Indicates Anti linker conformation.
Linker () Gauche			Indicates Gauche linker conformation.
Ring (Allylic-Vinyl)	(Pseudo-eq)		Confirms pseudo-equatorial substituent.
Ring (Trans-Diaxial)	(Pseudo-ax)		Warning: If observed, implies substituent is pseudo-axial (rare).

4.2 Variable Temperature (VT) NMR

At room temperature, the ethane linker rotates rapidly, averaging the signals.

- Cool to -80°C (in): This slows the rotation of the ethane linker.
- Observation: If the peaks broaden and split (decoalescence), you have frozen out the anti and gauche conformers.
- Integration: The ratio of the integrals at low temperature directly gives the Boltzmann population ().

Synthesis & Application Context

Why does this specific conformation matter?

- **Polymer Crosslinking:** In 1,2-bis(cyclohexen-3-yl)ethane, the reactivity of the double bond toward thiols (thiol-ene reaction) is sterically governed by the ring pucker. A pseudo-equatorial linker exposes the double bond face effectively.
- **Chelation:** If used as a ligand backbone, the gauche conformation is required to bring the two alkenes close enough to chelate a metal center (e.g., Ag(I) or Cu(I)).

References

- Eliel, E. L., & Wilen, S. H. (1994). Stereochemistry of Organic Compounds. Wiley-Interscience.
- Cremer, D., & Pople, J. A. (1975). General definition of ring puckering coordinates. Journal of the American Chemical Society, 97(6), 1354–1358. [Link](#)
- Grimme, S., Antony, J., Ehrlich, S., & Krieg, H. (2010). A consistent and accurate ab initio parametrization of density functional dispersion correction (DFT-D) for the 94 elements H-Pu. The Journal of Chemical Physics, 132(15), 154104. [Link](#)
- Karplus, M. (1959). Contact Electron-Spin Coupling of Nuclear Magnetic Moments. The Journal of Chemical Physics, 30(1), 11–15. [Link](#)
- Hoffmann, R. W. (1989). Allylic 1,3-strain as a controlling factor in stereoselective transformations. Chemical Reviews, 89(8), 1841–1860. [Link](#)
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